

Key Physical Properties of 2-Butoxyethyl Oleate

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Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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The table below consolidates the fundamental physical and chemical properties of **2-butoxyethyl oleate** (CAS # 109-39-7) from chemical databases [1] [2] [3].

| Property | Value |
|-------------------|---|
| CAS Number | 109-39-7 [1] [4] [3] |
| Molecular Formula | C ₂₄ H ₄₆ O ₃ [1] [4] [2] |
| Molecular Weight | 382.62 g/mol [1] [4] [3] |
| Density | 0.893 g/cm ³ [1] [4] |
| Boiling Point | 462.5 °C at 760 mmHg [1] [4] [3] |
| Flash Point | 168.5 °C [1] [4] [3] |
| Vapor Pressure | 9.81E-09 mmHg at 25°C [1] |
| LogP | 7.38 [1] [3] |
| Refractive Index | n _{20/D} 1.455 [1] |
| Synonyms | Butyl Cellosolve Oleate, Ethylene Glycol Monobutyl Ether Oleate [2] [3] |

Potential Purification Pathways and Considerations

Without specific documented methods, the following general techniques are commonly used for purifying organic esters. You should use the physical properties in the table above to guide your choice and optimization of these methods.

- **Distillation:** The high boiling point of **462.5°C** makes simple distillation impractical at atmospheric pressure due to risks of thermal decomposition [1]. **Short-path** or **molecular distillation** under high vacuum is likely the most suitable technique, as it significantly lowers the boiling temperature and minimizes resident time at high heat.
- **Chromatography:** The high **LogP value of 7.38** indicates this molecule is highly non-polar [1]. This makes **flash column chromatography** with a normal-phase silica gel stationary phase a viable option for separating **2-butoxyethyl oleate** from polar impurities. You would typically use a non-polar or moderately polar solvent system for elution.
- **Liquid-Liquid Extraction:** This method could be used for a crude initial clean-up. The ester's non-polar nature means it will preferentially partition into an organic solvent (like hexane or ethyl acetate) over an aqueous phase, helping to remove water-soluble impurities.

Troubleshooting Guide and FAQs

Here are some answers to potential problems researchers might face during purification.

Q1: My compound appears to decompose during high-temperature distillation. What can I do?

- **Consider Vacuum Distillation:** The boiling point of a liquid decreases with reduced pressure. Employing a high vacuum can dramatically lower the temperature required for distillation, thereby preventing thermal degradation.
- **Try Short-Path Distillation:** This technique is specifically designed for purifying sensitive, high-boiling-point compounds. The short distance the distillate travels minimizes losses and reduces thermal stress.

Q2: How can I monitor the purity of my compound during and after purification?

- **Analytical Techniques:** Common methods include:
 - **Thin-Layer Chromatography (TLC):** A quick and easy method to check the number of components in a mixture.
 - **Gas Chromatography (GC):** Suitable for volatile compounds; given the high boiling point of your ester, ensure the GC method uses a high-temperature oven.

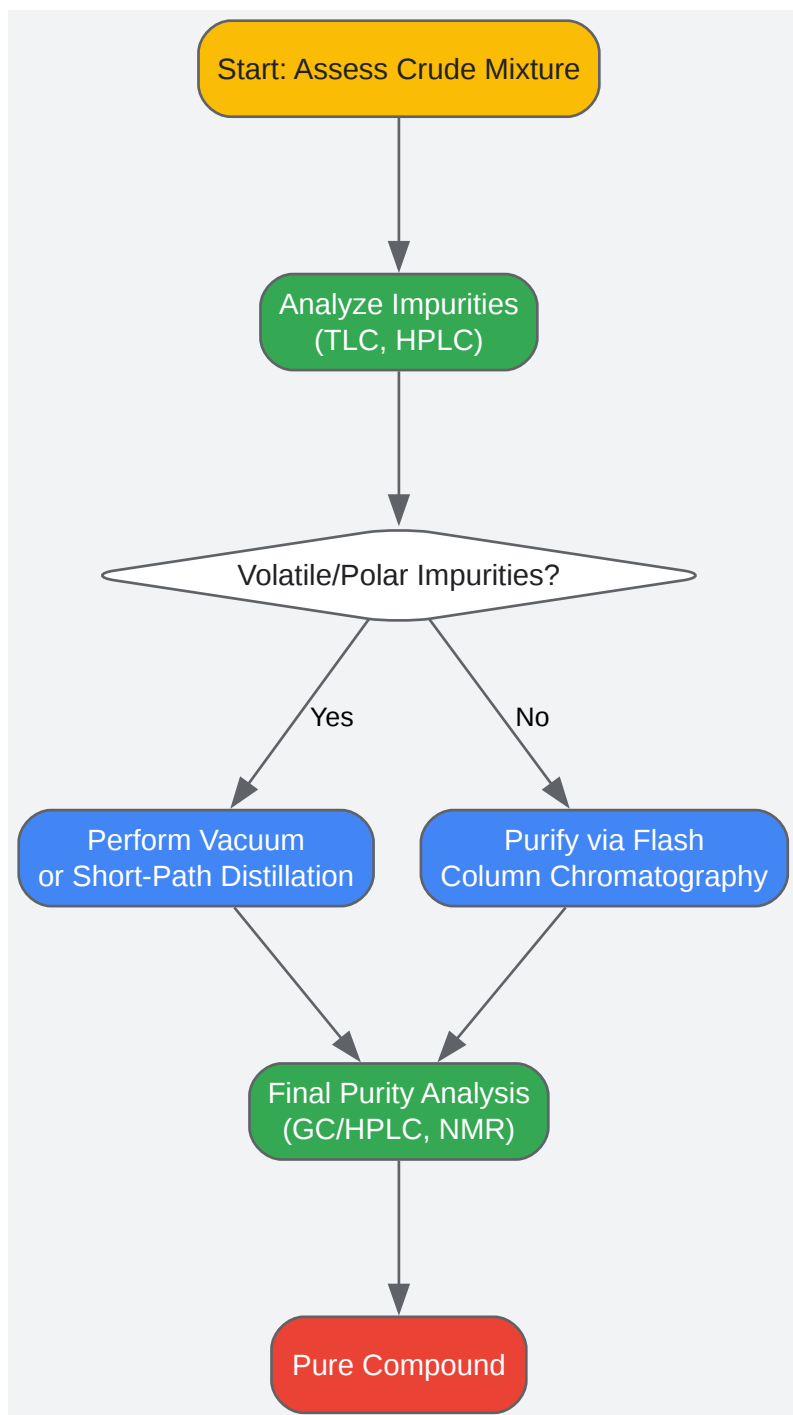
- **High-Performance Liquid Chromatography (HPLC):** Often the best choice for non-volatile and thermally labile compounds.
- **NMR Spectroscopy:** Provides definitive structural confirmation and can be used to quantify purity.

Q3: What are the critical safety aspects to consider when handling this chemical?

- **High Flash Point:** The flash point is **168.5°C** [1], which is high, meaning it is not a highly flammable liquid. However, it should still be kept away from open flames and hot surfaces.
- **General Handling:** As with all laboratory chemicals, use appropriate personal protective equipment (PPE) including gloves and safety glasses. Work in a well-ventilated area, preferably inside a fume hood.

Suggested Experimental Workflow

The following diagram outlines a logical, tiered approach to purifying **2-butoxyethyl oleate**, moving from initial assessment to final confirmation.



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